

Application Notes and Protocols: Carfentrazone-ethyl as a Desiccant in Soybean Physiological Studies

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Compound of Interest

Compound Name: Carfentrazone-ethyl

Cat. No.: B033137

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Carfentrazone-ethyl is a fast-acting contact herbicide belonging to the aryl triazolinone chemical family. It is utilized as a desiccant in soybean production to facilitate a more efficient and timely harvest. Its mode of action involves the inhibition of the enzyme protoporphyrinogen oxidase (PPO), which plays a crucial role in the chlorophyll biosynthesis pathway in plants.[1] [2] This inhibition leads to the accumulation of protoporphyrinogen IX, which, in the presence of light and oxygen, results in rapid membrane disruption, cellular leakage, and ultimately, tissue desiccation.[2] These application notes provide detailed protocols for the use of **carfentrazone-ethyl** in soybean physiological studies, summarize key quantitative data from various studies, and illustrate relevant biological and experimental workflows.

Data Presentation

Table 1: Application Rates and Timing for Carfentrazone-ethyl in Soybeans

Product Name (Active Ingredient)	Application Rate	Soybean Growth Stage for Application	Pre-Harvest Interval (PHI)
Aim® 2EC (Carfentrazone-ethyl)	1.0 to 1.5 fl oz/acre	Crop is mature, and grain has begun to dry down.[3][4]	3 days[3][4][5]
Carfentrazone-ethyl	50 to 70 g/ha	Between R6 and R7 stages, with seed moisture between 32% and 40%.[6]	Not specified
Affinity Plus (Carfentrazone-ethyl)	1 L/ha	When 30% of leaves have fallen naturally.[7]	Not specified
Aim® (Carfentrazone-ethyl)	1.5 fl oz/acre	Crop is mature, and grain is drying down.[8]	3 days[8]
Aim® 1.9EW (Carfentrazone-ethyl)	1.0 to 1.5 fl oz/acre	Mature soybeans, once pods have lost all their color.[9]	3 days[9]

Table 2: Efficacy of Carfentrazone-ethyl as a Soybean Desiccant

Parameter	Carfentrazone-ethyl	Diquat & Glufosinate-ammonium	Days After Application (DAA)
Stem Mass Reduction	31-55%	1-18% greater reduction than carfentrazone-ethyl[7]	3 DAA[7]
43-56%	1-18% greater reduction than carfentrazone-ethyl[7]	7 DAA[7]	
Pod Mass Reduction	22-36%	1-18% greater reduction than carfentrazone-ethyl[7]	3 DAA[7]
27-39%	1-18% greater reduction than carfentrazone-ethyl[7]	7 DAA[7]	

Table 3: Effect of Harvest Aid Application Timing on Soybean Yield

Soybean Type	Seed Moisture at Application	Yield Reduction Compared to Nontreated
Indeterminate (MG IV)	60%	15.4% [5] [10]
50%	No negative effect [5] [10]	
40%	No negative effect [5] [10]	
Determinate (MG V)	60%	22% [5] [10]
50%	15.6% [5] [10]	
40%	No negative effect [5] [10]	
Determinate (MG VI)	60%	18.1% [5] [10]
50%	4% [5] [10]	
40%	No negative effect [5] [10]	

Experimental Protocols

Protocol 1: Field Application of Carfentrazone-ethyl for Soybean Desiccation

Objective: To apply **carfentrazone-ethyl** to mature soybeans to facilitate desiccation for physiological studies or harvest.

Materials:

- **Carfentrazone-ethyl** formulation (e.g., Aim® 2EC)
- CO₂-pressurized backpack sprayer or similar application equipment[\[5\]](#)[\[6\]](#)
- Adjuvants: Crop Oil Concentrate (COC) or Methylated Seed Oil (MSO)[\[8\]](#)[\[9\]](#)
- Personal Protective Equipment (PPE)

Procedure:

- Determine Soybean Growth Stage: Ensure soybeans have reached physiological maturity. This is typically between the R6 and R7 growth stages, when seeds have begun to dry down, and at least 65% of pods are a mature brown color.[4][6] Application at a seed moisture content of 60% can lead to yield loss.[5][10]
- Prepare Spray Solution:
 - Calibrate the sprayer to the desired spray volume. A minimum of 10 gallons per acre is recommended for ground applications.[4]
 - Fill the spray tank with half the required amount of water.
 - Add the specified amount of **carfentrazone-ethyl** (e.g., 1.0 to 1.5 fl oz/acre of Aim® 2EC). [3]
 - Add an appropriate adjuvant, such as COC or MSO, at a concentration of 1% v/v.[8][9]
 - Add the remaining water to the tank and agitate thoroughly.
- Application:
 - Apply the spray solution uniformly to the soybean canopy.
 - Avoid application during windy conditions to prevent drift.
 - Record environmental conditions (temperature, humidity, wind speed) at the time of application, as efficacy can be greater on hot, humid days.[1]
- Post-Application:
 - Adhere to the 3-day pre-harvest interval.[3][5][8][9]
 - Do not feed treated soybean forage or hay to livestock.[3]

Protocol 2: Evaluation of Desiccation Efficacy

Objective: To quantify the desiccant effect of **carfentrazone-ethyl** on soybean plants.

Materials:

- Treated and control soybean plots
- Plant shears or clippers
- Drying oven
- Weighing scale
- Camera for visual documentation

Procedure:

- Sampling: At 3 and 7 days after application (DAA), randomly select a predetermined number of plants from both treated and control plots.^[7]
- Visual Assessment: Document the visual symptoms of desiccation, such as leaf and stem necrosis and pod color change, using a standardized rating scale or photographic documentation.^[7]
- Biomass Measurement:
 - Separate the plants into stems and pods.
 - Record the fresh weight of the stems and pods for each sample.
 - Dry the plant parts in a drying oven at a specified temperature (e.g., 60°C) until a constant weight is achieved.
 - Record the dry weight of the stems and pods.
- Data Analysis: Calculate the percent reduction in stem and pod mass for the treated plots compared to the control plots at each time point.^[7]

Protocol 3: Assessment of Soybean Seed Physiological Quality

Objective: To determine the effect of **carfentrazone-ethyl** application on the viability and vigor of harvested soybean seeds.

Materials:

- Harvested soybean seeds from treated and control plots
- Germination paper or sand
- Incubator or germination chamber
- Accelerated aging chamber
- Electrical conductivity meter

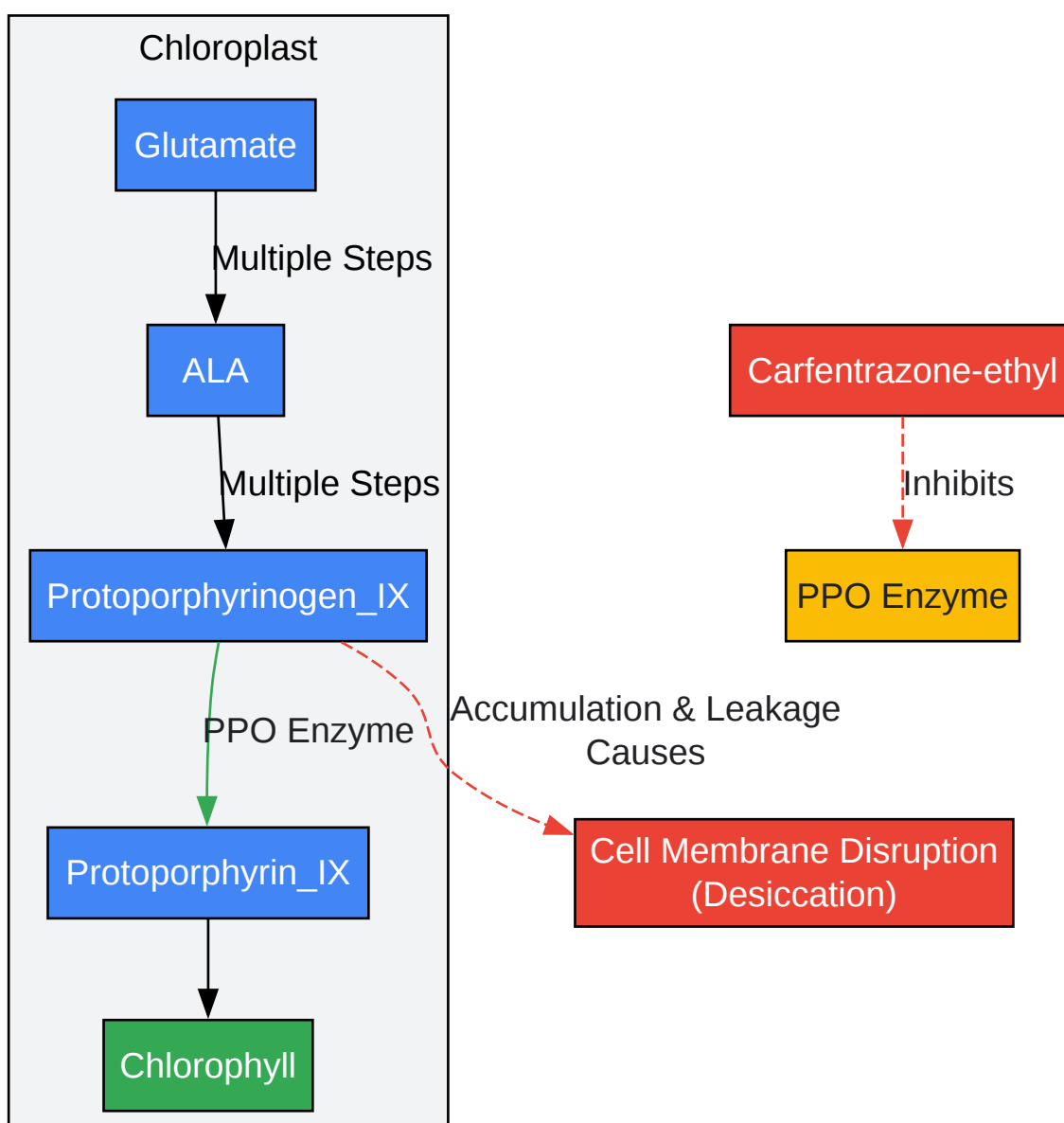
Procedure:

- Standard Germination Test:
 - Place a known number of seeds on moistened germination paper or in sand.
 - Incubate at a standard temperature (e.g., 25°C) for a specified period (e.g., 8 days).
 - Evaluate the percentage of normal seedlings.[\[6\]](#)
- Accelerated Aging Test:
 - Place seeds in a single layer on a screen within an accelerated aging chamber.
 - Expose the seeds to high temperature (e.g., 41°C) and high relative humidity (e.g., 100%) for a set duration (e.g., 48-72 hours).
 - Conduct a standard germination test on the aged seeds to assess vigor.[\[6\]](#)
- Electrical Conductivity Test:
 - Weigh a specific number of seeds and place them in a beaker with a known volume of deionized water.
 - Incubate at a controlled temperature (e.g., 25°C) for a specified time (e.g., 24 hours).

- Measure the electrical conductivity of the leachate. Higher conductivity indicates greater seed membrane damage and lower vigor.[6]
- Data Analysis: Compare the results of the germination and vigor tests between seeds from **carfentrazone-ethyl** treated plots and control plots. Statistical analysis (e.g., ANOVA) should be performed to determine significant differences.

Visualizations

Mode of Action of Carfentrazone-ethyl



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Caption: Mode of action of **Carfentrazone-ethyl** in inhibiting the PPO enzyme.

Experimental Workflow for Evaluating Carfentrazone-ethyl as a Soybean Desiccant



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